

# Proper Disposal of VUF11418: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: VUF11418

Cat. No.: B560427

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For researchers and scientists in the field of drug development, the safe handling and disposal of chemical compounds are paramount. This document provides a comprehensive guide to the proper disposal procedures for **VUF11418**, a CXCR3 agonist used in inflammation research. Adherence to these guidelines is essential to ensure laboratory safety and environmental protection.

**VUF11418** is an organic molecule that should be handled with care in a laboratory setting. While a specific Safety Data Sheet (SDS) with detailed hazard information is not publicly available, it is prudent to treat this compound as potentially hazardous. The following procedures are based on best practices for the disposal of chemical waste.

## VUF11418 Chemical and Physical Properties

A summary of the known properties of **VUF11418** is provided in the table below. The lack of a comprehensive SDS necessitates a conservative approach to its handling and disposal.

Property	Value	Source
CAS Number	1414376-85-4	ChemicalBook[1], AChemBlock[2]
Molecular Formula	C25H31I2N	AChemBlock[2]
Molecular Weight	599.34 g/mol	AChemBlock[2]
Appearance	Solid	Probechem[3]
Solubility	10 mM in DMSO	Probechem
Storage	Solid Powder: -20°C for 12 Months; 4°C for 6 Months. In Solvent: -80°C for 6 Months; -20°C for 6 Months.	Probechem

## Experimental Protocols: Disposal of VUF11418

The recommended procedure for the disposal of **VUF11418** involves treating it as a chemical waste product. This protocol is designed to minimize risk to personnel and the environment.

### Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Labeled, leak-proof, and sealable chemical waste container.
- Chemical fume hood.
- Waste manifest or tag provided by your institution's Environmental Health and Safety (EHS) department.

### Procedure:

- Risk Assessment: Before handling **VUF11418**, conduct a risk assessment for the disposal process. Given the lack of specific toxicity data, assume the compound may be harmful if inhaled, ingested, or comes into contact with skin.

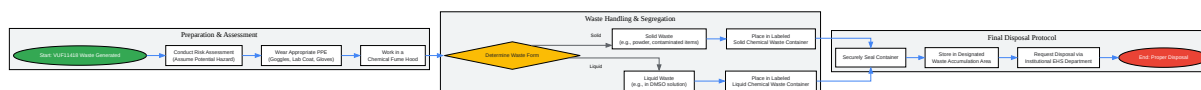
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **VUF11418** and its waste.
- Work in a Ventilated Area: All handling and preparation of **VUF11418** waste should be conducted inside a certified chemical fume hood to prevent inhalation of any dust or vapors.
- Segregate Waste: Do not mix **VUF11418** waste with other types of waste unless specifically instructed to do so by your EHS department. It should be collected in a designated chemical waste container.
- Containerization:
  - Solid Waste: Place any solid **VUF11418**, contaminated lab supplies (e.g., weighing paper, gloves, pipette tips), into a clearly labeled, leak-proof, and sealable solid chemical waste container.
  - Liquid Waste: If **VUF11418** is in a solvent (e.g., DMSO), collect the solution in a labeled, leak-proof, and sealable liquid chemical waste container. The container must be compatible with the solvent used.
- Labeling: Clearly label the waste container with the following information:
  - "Hazardous Waste"
  - The full chemical name: **VUF11418**
  - The CAS number: 1414376-85-4
  - The solvent used (if applicable) and its approximate concentration.
  - An estimate of the quantity of **VUF11418** in the container.
  - The date of accumulation.
  - Your name, lab, and contact information.
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials. Follow your institution's guidelines for

secondary containment.

- Disposal Request: Once the waste container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS department. Complete any required waste manifests or tags accurately.

## Logical Workflow for VUF11418 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **VUF11418**.



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Caption: Workflow for the safe disposal of **VUF11418**.

Disclaimer: This information is intended as a guide and is based on general laboratory safety principles. Always consult your institution's specific waste disposal policies and your Environmental Health and Safety (EHS) department for guidance. Local, state, and federal regulations for chemical waste disposal must be followed.

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## References

- 1. VUF11418 | 1414376-85-4 [chemicalbook.com]
- 2. VUF11418 98% | CAS: 1414376-85-4 | AChemBlock [achemblock.com]
- 3. VUF11418 | CXCR3 agonist | Probechem Biochemicals [probechem.com]
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